

8-Bromo-2-methylquinoline molecular weight and formula

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Compound of Interest

Compound Name: 8-Bromo-2-methylquinoline

Cat. No.: B152758

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Technical Data Sheet: 8-Bromo-2-methylquinoline

Audience: Researchers, scientists, and drug development professionals.

This document provides the core physicochemical properties of **8-Bromo-2-methylquinoline**, a heterocyclic compound often utilized as a building block in organic synthesis and medicinal chemistry.

Physicochemical Properties

The fundamental molecular properties of **8-Bromo-2-methylquinoline** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Identifier	Value	Source
Molecular Formula	C ₁₀ H ₈ BrN	[1] [2] [3] [4]
Molecular Weight	222.08 g/mol	[1] [2] [3]
Synonyms	8-Bromoquinaldine	[1] [4]
CAS Number	61047-43-6	[1] [2] [4] [5]

Note on Advanced Data Requirements: The request for detailed experimental protocols and signaling pathway diagrams is acknowledged. However, these elements are not applicable to the fundamental physicochemical properties of a single, well-defined chemical compound like **8-Bromo-2-methylquinoline**. Such protocols and diagrams are relevant for biological processes, multi-step synthetic routes, or complex system interactions, none of which are inherent to the molecular weight and formula of the compound itself.

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References

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